

# 2-Amino-5-bromothiazole hydrobromide chemical properties

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## Compound of Interest

Compound Name: 2-Amino-5-bromothiazole  
hydrobromide

Cat. No.: B1273002

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## An In-depth Technical Guide on the Core Chemical Properties of 2-Amino-5-bromothiazole Hydrobromide

This guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and applications of **2-Amino-5-bromothiazole hydrobromide**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical and Physical Properties

**2-Amino-5-bromothiazole hydrobromide** is a heterocyclic organic compound widely used as a biochemical reagent and a key intermediate in the synthesis of pharmaceuticals.<sup>[1][2]</sup> Its structure, featuring a thiazole ring with an amino group and a bromine atom, makes it a versatile building block for creating more complex, biologically active molecules.<sup>[3][4]</sup>

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-Amino-5-bromothiazole hydrobromide**.

Property	Value	Citations
CAS Number	61296-22-8	[5][6][7][8][9]
Molecular Formula	C <sub>3</sub> H <sub>3</sub> BrN <sub>2</sub> S·HBr (or C <sub>3</sub> H <sub>4</sub> Br <sub>2</sub> N <sub>2</sub> S)	[4][5][8][9][10]
Molecular Weight	259.95 g/mol	[5][7][8][9][10]
Appearance	White to tan or light yellow to light brown crystalline powder	[6][8][10]
Melting Point	157.0 - 165 °C (with decomposition)	[1][6][7][8][10][11][12]
Solubility	Soluble in Methanol	[8][12]
Purity	Typically ≥95-98%	[6][9][12]
Sensitivity	Hygroscopic	[6][8]
Storage	Store in a dark, dry place at room temperature. Some suppliers recommend cooler temperatures (<15°C).	[5][8][12]

## Experimental Protocols

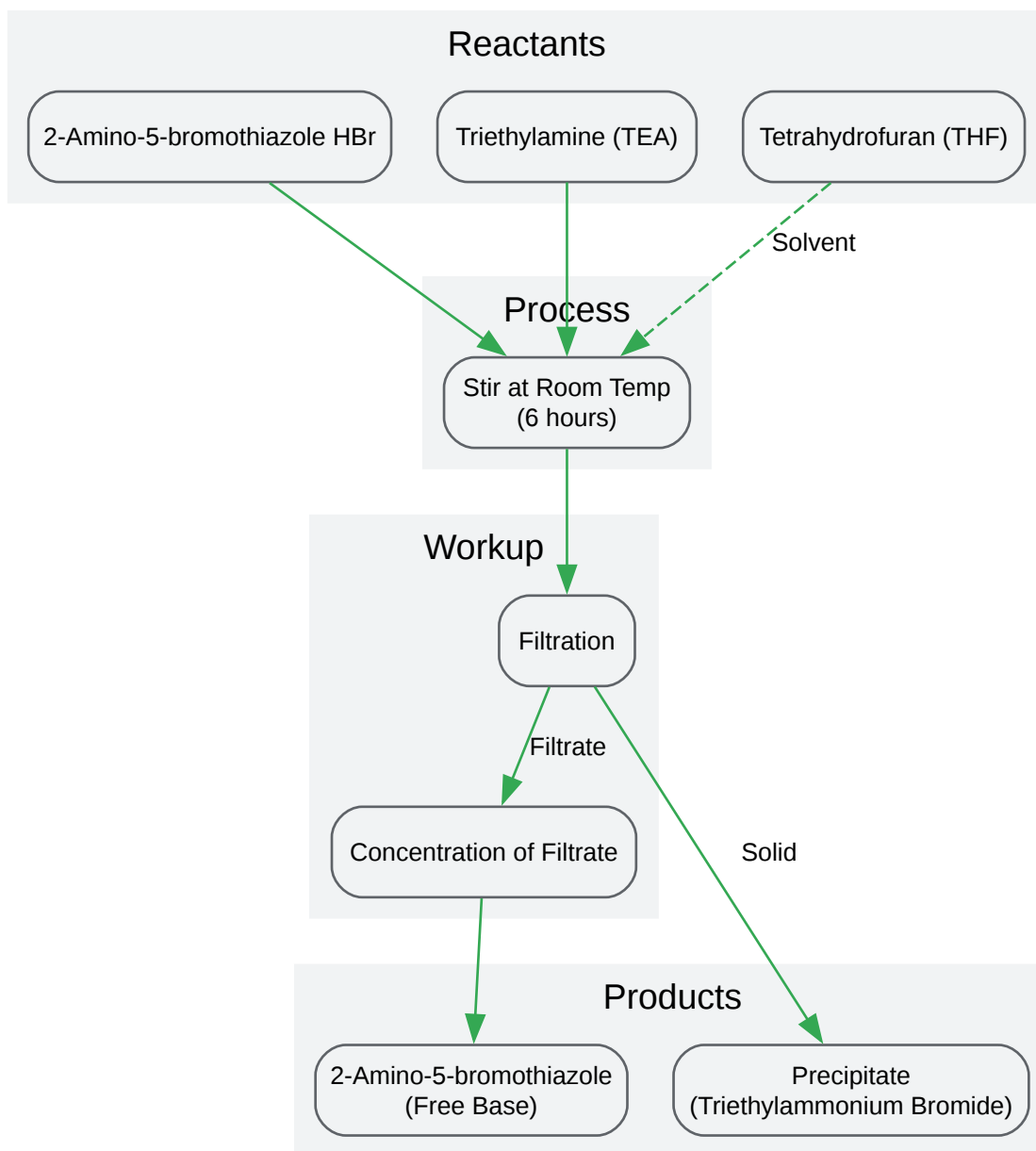
Detailed methodologies for the synthesis and key reactions involving **2-Amino-5-bromothiazole hydrobromide** are crucial for its application in research and development.

### Synthesis of the Free Base (2-Amino-5-bromothiazole)

The hydrobromide salt is often neutralized to its free base form for subsequent reactions.

- Protocol: A suspension of **2-amino-5-bromothiazole hydrobromide** (30.0 g, 116.35 mmol) is prepared in tetrahydrofuran (THF, 350 mL). Triethylamine (TEA, 24.1 mL, 174.53 mmol) is added, and the mixture is stirred at room temperature for approximately 6 hours.[11][13] Upon completion, the resulting precipitate (triethylammonium bromide) is removed by filtration. The filtrate is then concentrated under reduced pressure to yield 2-amino-5-bromothiazole, which can often be used without further purification.[11][13]

## Workflow: Neutralization to Free Base



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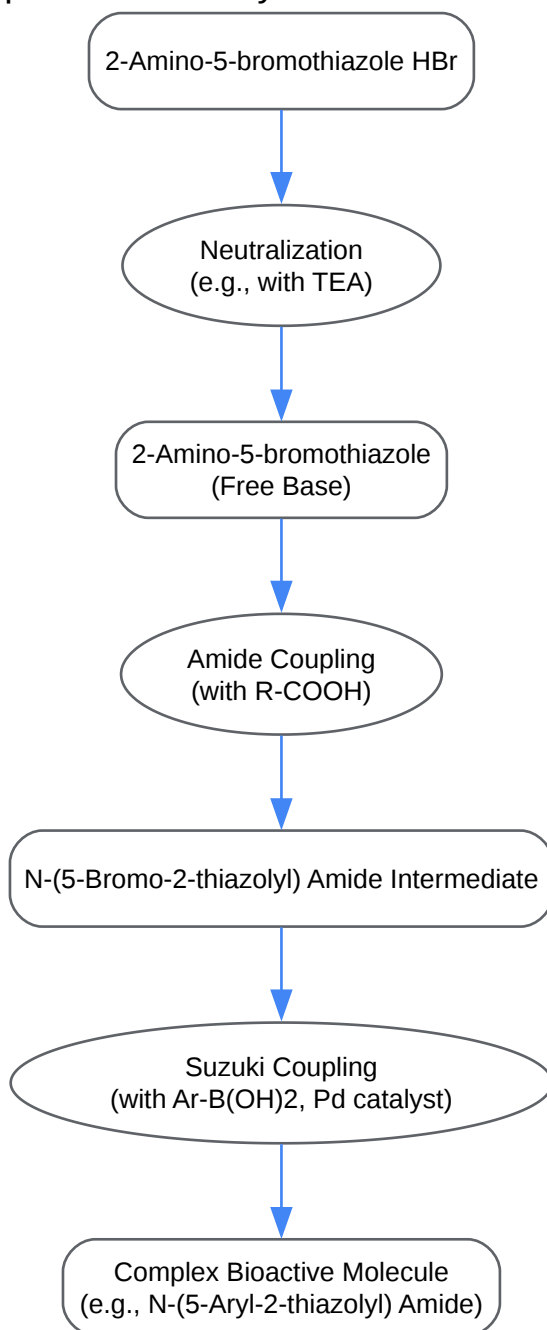
Caption: Workflow for the neutralization of the hydrobromide salt.

## Use in Suzuki Coupling Reactions

The free base, 2-amino-5-bromothiazole, is a valuable precursor for forming carbon-carbon bonds, such as in the Suzuki reaction, to synthesize more complex derivatives.

- Protocol Overview: The synthesis involves a two-step process. First, 2-amino-5-bromothiazole is reacted with an acid (e.g., 3-(furan-2-yl)propanoic acid) to form an amide. [14][15] This intermediate is then subjected to a Suzuki coupling reaction with a boronic acid (e.g., 4-fluorophenylboronic acid) in the presence of a palladium catalyst to yield the final, more complex molecule. [14][15][16] This approach is used to create compounds with potential anticancer activity. [15]

### Application as a Synthetic Intermediate



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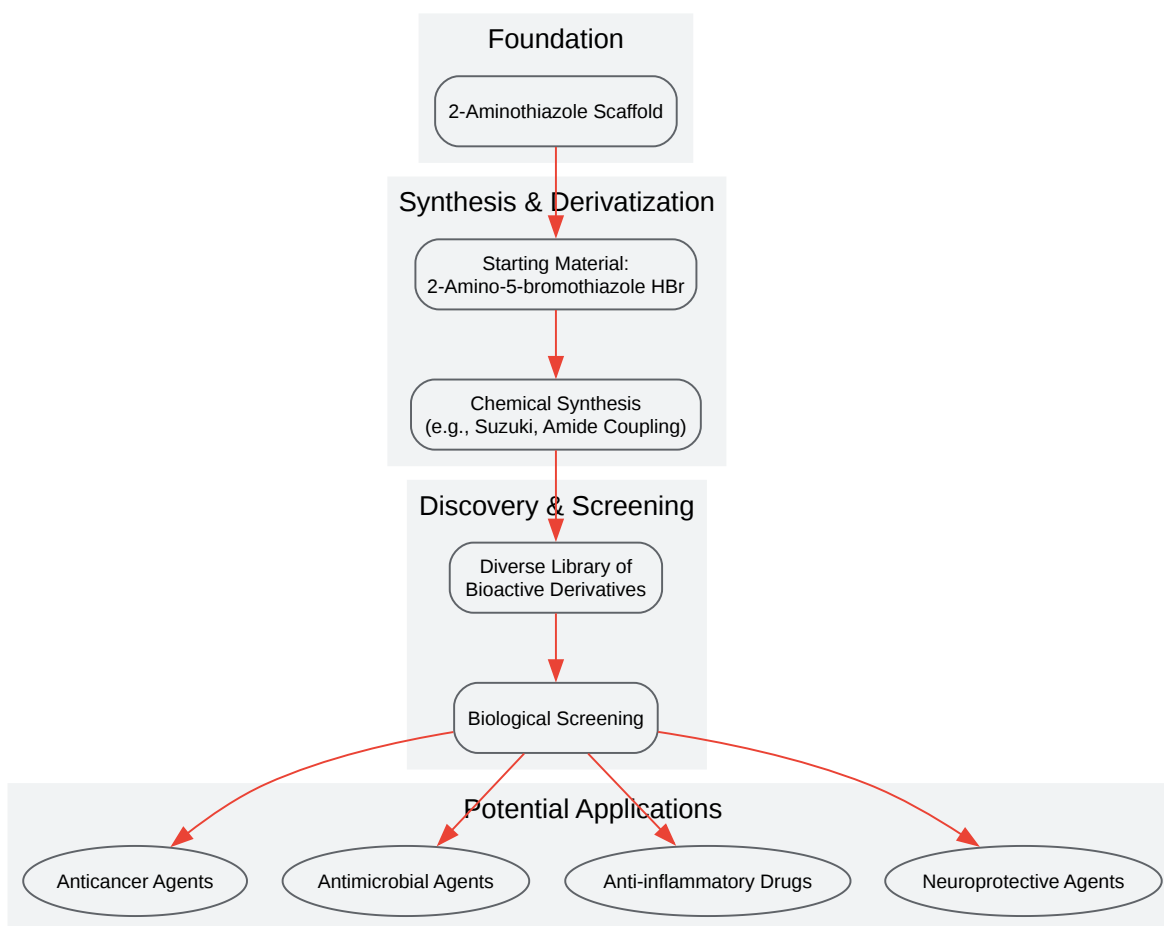
Caption: Synthetic pathway using the compound as a key intermediate.

## Applications in Drug Discovery and Development

The 2-aminothiazole scaffold is recognized as a "privileged structure" in medicinal chemistry due to its presence in numerous biologically active compounds.<sup>[17]</sup> Derivatives have shown a wide range of pharmacological activities.

- **Anticancer and Antimicrobial Agents:** **2-Amino-5-bromothiazole hydrobromide** is a crucial starting material for the synthesis of novel compounds with potential anticancer and antimicrobial properties.<sup>[4][17]</sup> The thiazole ring is a core component of molecules designed to inhibit microbial enzymes or modulate proteins involved in cancer cell proliferation.<sup>[17]</sup>
- **Anti-inflammatory Activity:** Certain derivatives of 2-aminothiazole have demonstrated significant anti-inflammatory effects, indicating their potential for treating inflammatory disorders.<sup>[17]</sup>
- **Enzyme Inhibition:** The versatile structure allows for modifications that can target specific enzymes, making it a valuable scaffold for developing enzyme inhibitors.<sup>[17]</sup>
- **Alzheimer's Disease Research:** There is emerging research suggesting that 2-Amino-5-bromothiazole HBr may have therapeutic potential for Alzheimer's disease by inhibiting p70S6 kinase, which can lead to increased autophagy and reduced  $\beta$ -amyloid production.<sup>[7]</sup>
- **Broader Chemical Industry:** Beyond pharmaceuticals, it has been used as an intermediate in the creation of dyestuffs, fungicides, and other specialty chemicals.<sup>[18]</sup>

## Logical Flow: From Scaffold to Application



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Caption: Role of the 2-aminothiazole scaffold in drug discovery.

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